

A Comparative Guide to Inter-Laboratory 8,9-EET Measurements

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Compound of Interest

Compound Name: (2S,3R)-8(9)-EET-d11

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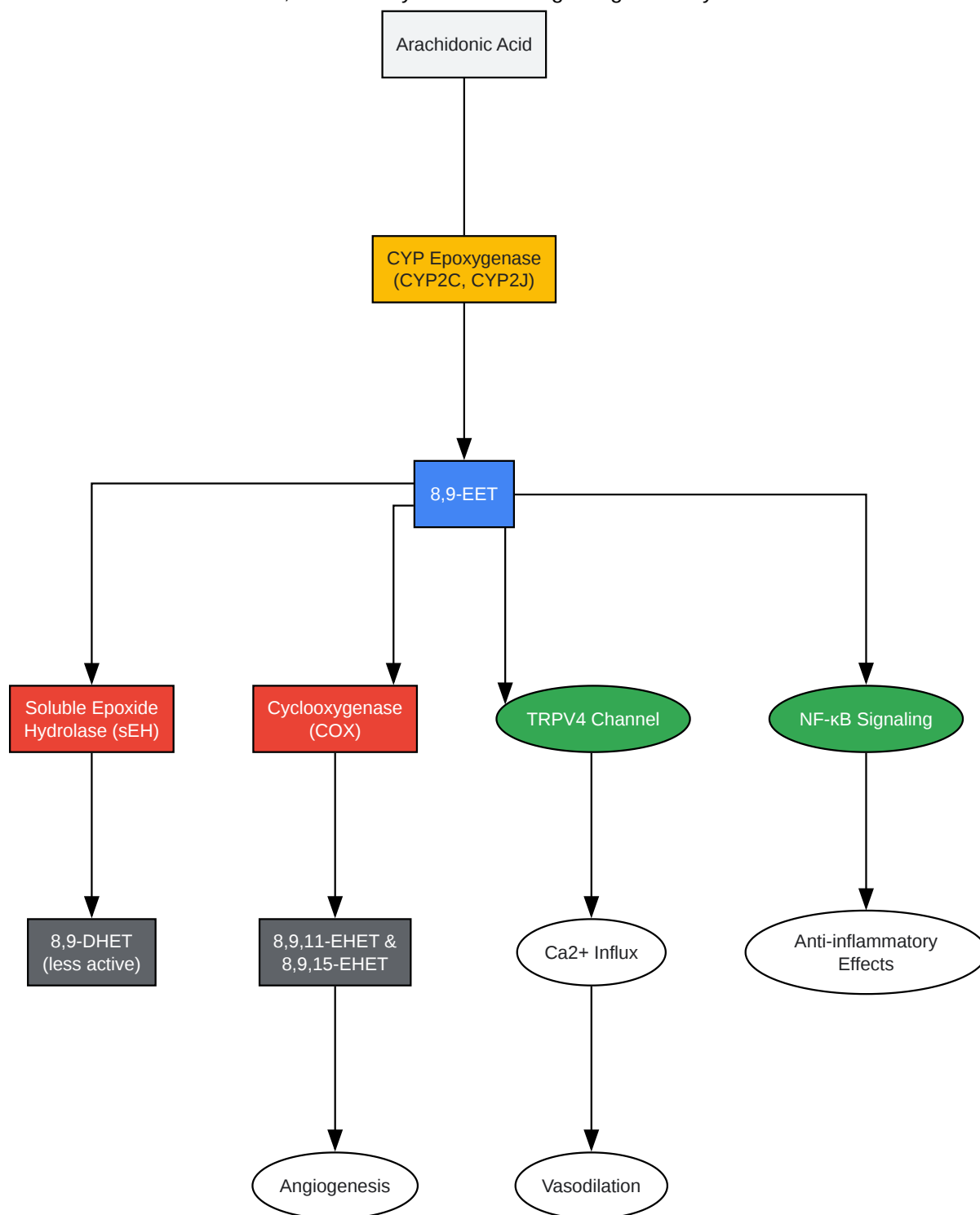
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of analytical methodologies for the quantification of 8,9-epoxyeicosatrienoic acid (8,9-EET), a critical lipid signaling molecule involved in cardiovascular and inflammatory responses. While a formal inter-laboratory proficiency testing program for 8,9-EET is not publicly available, this document synthesizes data from various published studies to offer a comparison of common analytical approaches and their performance.

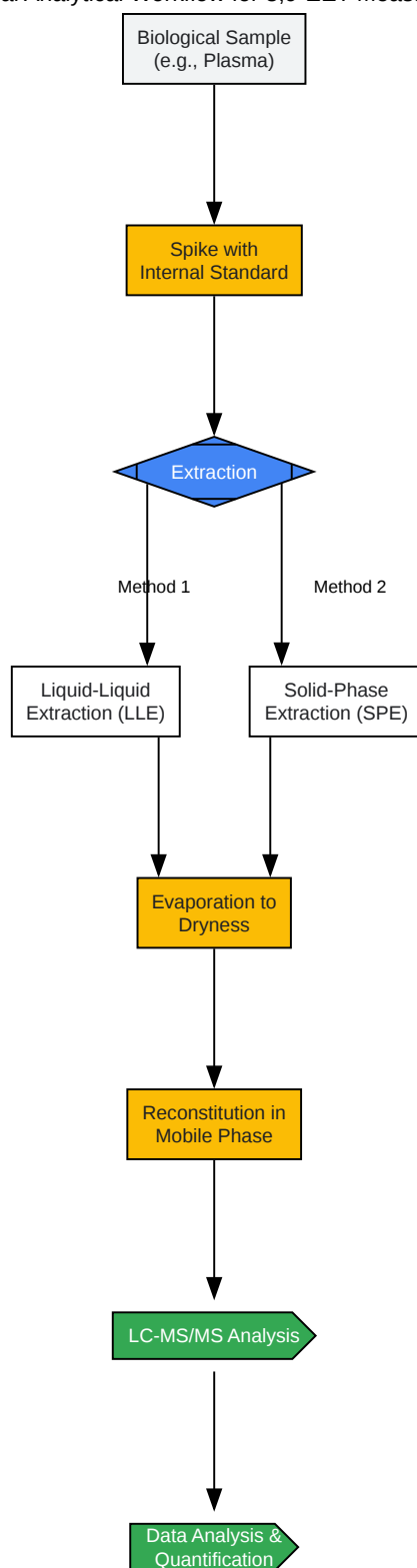
Biosynthesis and Signaling Pathways of 8,9-EET

8,9-EET is an epoxy fatty acid derived from arachidonic acid through the action of cytochrome P450 (CYP) epoxygenases, primarily isoforms from the CYP2C and CYP2J families.^[1] Once formed, 8,9-EET can be metabolized by soluble epoxide hydrolase (sEH) to the less active 8,9-dihydroxyeicosatrienoic acid (8,9-DHET) or by cyclooxygenase (COX) enzymes to hydroxy-EETs (EHETs).^{[2][3]} 8,9-EET exerts its biological effects through various signaling pathways, including the activation of transient receptor potential vanilloid 4 (TRPV4) channels and the modulation of nuclear factor-kappa B (NF-κB) signaling.^{[4][5][6][7][8]}

8,9-EET Biosynthesis and Signaling Pathways



General Analytical Workflow for 8,9-EET Measurement

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